

# surface and through-cure performance of 2-Methoxy-2'-thiomethylbenzophenone

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## Compound of Interest

Compound Name: 2-Methoxy-2'-thiomethylbenzophenone

Cat. No.: B1614018

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## Application Notes and Protocols: 2-Methoxy-2'-thiomethylbenzophenone

For Researchers, Scientists, and Drug Development Professionals

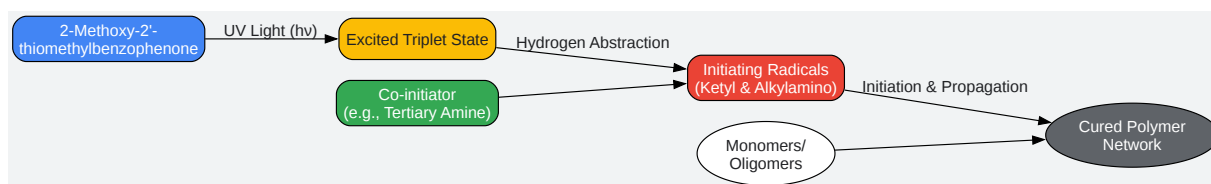
### Introduction

**2-Methoxy-2'-thiomethylbenzophenone** is a Type II photoinitiator designed for use in UV-curable formulations. As a derivative of benzophenone, it is activated by UV radiation and, in the presence of a co-initiator (synergist), generates free radicals to initiate polymerization of acrylate or methacrylate resins. Its molecular structure suggests potential for good surface and through-cure performance, making it a candidate for applications in coatings, inks, adhesives, and photolithography. These notes provide an overview of its expected performance characteristics and standardized protocols for evaluation.

### Photoinitiation Mechanism

**2-Methoxy-2'-thiomethylbenzophenone** follows a Type II photoinitiation mechanism. Upon absorption of UV light, the benzophenone moiety transitions to an excited triplet state. In this energized state, it abstracts a hydrogen atom from a co-initiator, typically a tertiary amine. This hydrogen abstraction process generates two radical species: a ketyl radical from the

photoinitiator and an alkylamino radical from the co-initiator. Both of these radicals are capable of initiating the polymerization of monomers and oligomers in the formulation.



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Caption: Photoinitiation mechanism of a Type II photoinitiator.

## Performance Data (Representative)

The following tables summarize the expected performance of **2-Methoxy-2'-thiomethylbenzophenone** in a standard acrylate formulation. This data is representative and should be confirmed through internal testing.

Table 1: Surface Cure Performance

Property	Test Method	Result
Tack-Free Time (s)	Cotton Ball Test	3 - 5
Pendulum Hardness (s)	König Pendulum	120 - 150
Solvent Resistance	MEK Double Rubs	>100

Table 2: Through-Cure Performance

Property	Test Method	Result
Depth of Cure (µm)	Scrape Test	30 - 40
Hardness at Depth	Microhardness	85% of surface hardness

## Experimental Protocols

### Preparation of a Standard UV-Curable Formulation

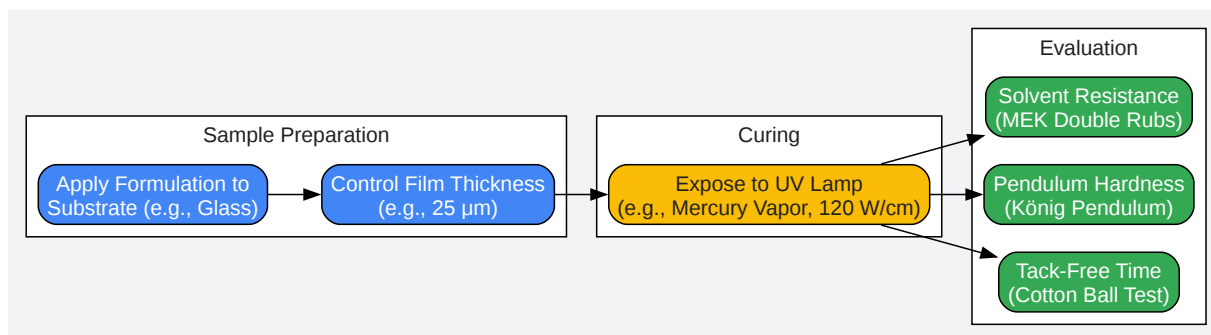
Materials:

- Epoxy Acrylate Oligomer: 60% by weight
- Tripropyleneglycol Diacrylate (TPGDA) Monomer: 30% by weight
- **2-Methoxy-2'-thiomethylbenzophenone**: 3% by weight
- Ethyl 4-(dimethylamino)benzoate (EDB) Co-initiator: 7% by weight

Procedure:

- In a light-blocking container, combine the epoxy acrylate oligomer and TPGDA monomer.
- Stir the mixture at room temperature until a homogenous solution is formed.
- Add the **2-Methoxy-2'-thiomethylbenzophenone** and EDB to the mixture.
- Continue stirring until all components are fully dissolved.
- Allow the formulation to sit for at least one hour to allow any air bubbles to dissipate.

### Evaluation of Surface Cure Performance



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Caption: Workflow for evaluating surface cure performance.

#### 4.2.1. Tack-Free Time (Cotton Ball Test)

- Apply the formulation to a glass slide at a controlled thickness (e.g., 25 μm).
- Expose the coated slide to a UV lamp (e.g., medium-pressure mercury lamp, 120 W/cm) for incremental time intervals (e.g., 1, 2, 3, 4, 5 seconds).
- After each exposure, lightly press a cotton ball onto the surface of the coating.
- The tack-free time is the shortest exposure time at which no fibers from the cotton ball adhere to the surface.

#### 4.2.2. Pendulum Hardness (König Method)

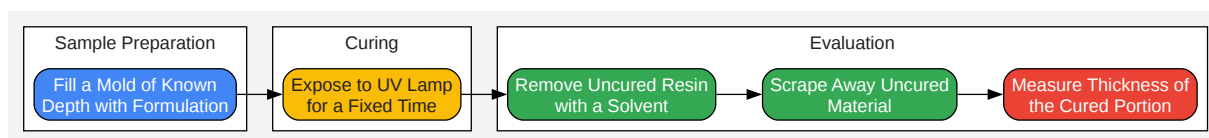
- Prepare a cured film on a glass substrate as described above, using a fixed UV dose.
- Allow the cured film to condition at room temperature for at least one hour.
- Place the König pendulum hardness tester on the surface of the cured film.
- Deflect the pendulum to a specified angle (e.g., 6 degrees) and release it.

- Record the time in seconds for the amplitude of the pendulum's swing to decrease from 6 to 3 degrees.

#### 4.2.3. Solvent Resistance (MEK Double Rubs)

- Saturate a piece of cheesecloth with methyl ethyl ketone (MEK).
- Rub the cloth back and forth over the surface of the cured film with moderate pressure. One back-and-forth motion constitutes one double rub.
- Continue rubbing until the coating is marred or the substrate is exposed.
- Record the number of double rubs required to cause failure.

## Evaluation of Through-Cure Performance



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